

# Experimental Physico-chemical Properties of 2-Fluorobutane

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## Compound Focus: 2-Fluorobutane

CAS No.: 359-01-3

Cat. No.: S617584

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The table below summarizes key experimental data for **2-Fluorobutane** (C<sub>4</sub>H<sub>9</sub>F) from a technical datasheet, which cites SynQuest as the source [1].

Property	Value	Conditions / Notes
Molecular Formula	C <sub>4</sub> H <sub>9</sub> F	-
Molar Mass	76.113 g/mol	-
Refractive Index (n)	<b>1.3299</b>	Experimental (SynQuest 55858, 1100-3-47) [1]
Density	0.77 g/mL	Experimental (SynQuest) [1]
Boiling Point	25 °C	At 760 mmHg, Experimental (SynQuest) [1]
Melting Point	-121 °C	Experimental (SynQuest) [1]
Flash Point	-27.8 °C	Predicted [1]

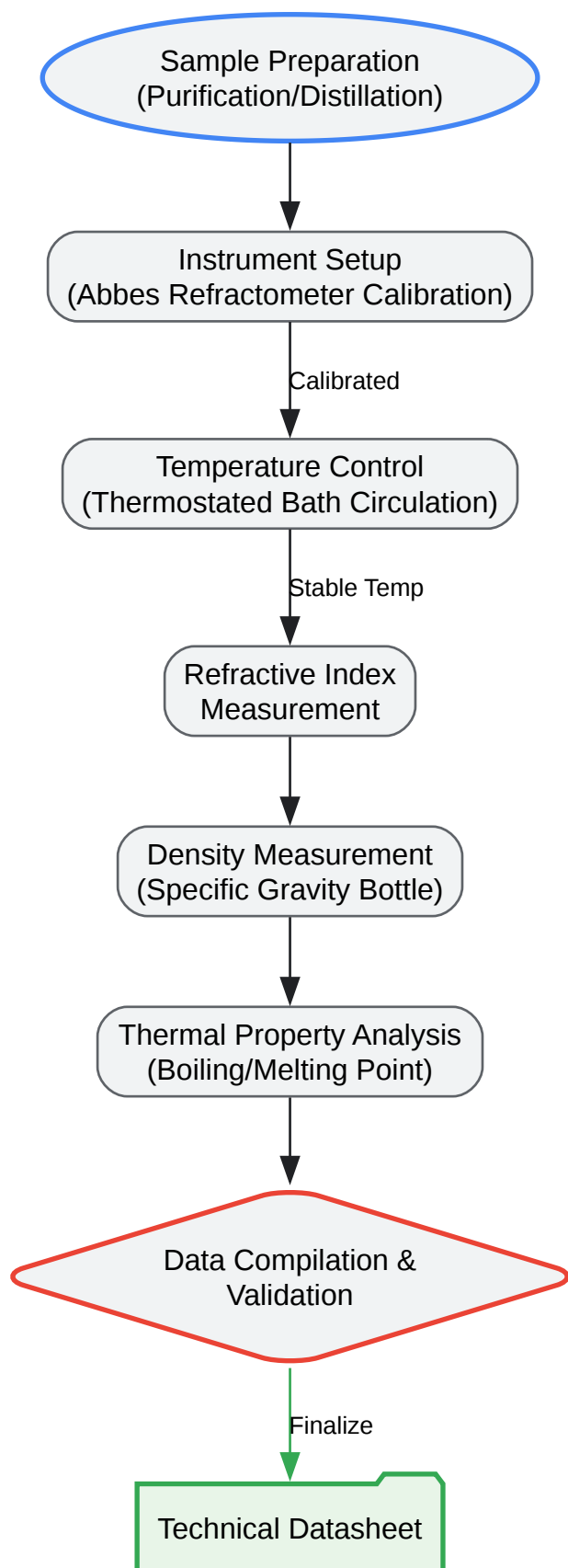
## Experimental Protocol for Refractive Index Measurement

The general methodology for determining refractive index, as described in a study on binary liquid mixtures, involves using an **Abbes refractometer** [2]. The specific protocol can be summarized as follows:

- **Instrument Calibration:** The refractometer is first inspected and calibrated using a test piece with a known refractive index (e.g., using mono bromo-naphthalene) to ensure accuracy [2].
- **Temperature Control:** The refractometer's prism hose is connected to a thermostated water bath to maintain a constant temperature during measurement, which is critical for accurate results. The temperature is monitored with a built-in digital thermometer [2].
- **Sample Measurement:** A drop of the pure liquid sample (**2-Fluorobutane**, in this context) is placed on the main prism surface [2].
- **Reading Demarcation Line:** The measuring knob is adjusted to bring the demarcation line between light and dark fields into view. The dispersion knob is then used to sharpen this line [2].
- **Data Recording:** The measuring knob is fine-tuned to center the demarcation line on the crosshairs. The refractive index value is then read directly from the scale in the field of view [2].

## Experimental Workflow for Property Validation

The following diagram illustrates the logical workflow for measuring and validating the physicochemical properties of a compound like **2-Fluorobutane**, from sample preparation to final data compilation. This workflow integrates the general refractive index protocol [2] with the types of properties reported [1].



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Diagram of the experimental workflow for validating the physicochemical properties of a compound like **2-Fluorobutane**.

## Key Information for Researchers

- **Data Recency:** The core experimental data for **2-Fluorobutane**, including the refractive index of 1.3299, is from a **2018 source** [1]. I recommend consulting specialized chemical databases or recent scientific literature for potentially newer studies.
- **Lack of Pathways for Simple Organics:** Signaling pathway diagrams are typically relevant for complex biochemical or pharmacological molecules. For a simple organic compound like **2-Fluorobutane**, such pathways are not applicable and were not found in the search results.

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## References

1. - 2 C4H9F structure - Flashcards | StudyHippo.com Fluorobutane [studyhippo.com]
2. of Binary Liquid Mixture at Different Temperatures Refractive Indices [scialert.net]

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